

A Comprehensive Review on the Synthesis of Tertiary Cyclopropylamines

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Compound of Interest

Compound Name: 2-Methyl-2-(propan-2-yl)cyclopropan-1-amine

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Abstract

The cyclopropylamine moiety is a privileged structural motif, imparting unique conformational, metabolic, and electronic properties that are highly sought after in medicinal chemistry, agrochemicals, and materials science.[1][2] Its incorporation into molecular scaffolds often leads to enhanced biological activity and improved pharmacokinetic profiles.[3] This guide provides a comprehensive overview of the principal synthetic strategies for accessing tertiary cyclopropylamines. We will delve into the mechanistic underpinnings of cornerstone methodologies, including titanium-mediated Kulinkovich-type reactions, stereoselective cyclopropanation of alkenyl precursors, and a survey of modern techniques such as synthesis from cyclopropanols, radical-based approaches, and direct C-H functionalization. Each section is designed to provide not only the synthetic protocols but also the causal logic behind experimental choices, empowering researchers to select and optimize the most suitable method for their specific target.

Introduction: The Strategic Value of the Cyclopropylamine Scaffold

The cyclopropane ring, the smallest of the carbocycles, is far more than a simple saturated ring. Its high degree of s-character in the C-C bonds and significant ring strain (~27 kcal/mol) confer unique properties resembling those of a carbon-carbon double bond.^{[2][4]} When combined with a nitrogen atom, the resulting cyclopropylamine structure becomes a versatile building block and a potent pharmacophore.

1.1 Physicochemical and Pharmacological Significance The rigid structure of the cyclopropyl group acts as a conformational constraint, locking rotatable bonds and presenting substituents to biological targets in a well-defined orientation. This often leads to increased binding affinity and selectivity. Furthermore, the cyclopropyl group is often used as a "metabolic blocker." Its strained ring is resistant to oxidative metabolism by cytochrome P450 enzymes, which can enhance the half-life and bioavailability of a drug candidate.

This motif is a cornerstone of numerous therapeutic agents. For instance, the cyclopropylamine core is essential for the mechanism-based inhibition of enzymes like Monoamine Oxidase (MAO) and Lysine-Specific Demethylase 1 (LSD1), which are critical targets for antidepressants and cancer therapeutics, respectively.^{[3][5]} Its presence is noted in drugs such as the antibiotic Ciprofloxacin and the hepatitis C treatment Simeprevir.

1.2 An Overview of Synthetic Pathways The construction of the strained aminocyclopropane system presents unique synthetic challenges. Methodologies can be broadly categorized into two approaches: de novo construction of the three-membered ring with a nitrogen substituent present or pre-installed, and the installation of an existing cyclopropane unit.^[6] Classical methods such as the Curtius rearrangement of cyclopropyl carboxylates and the Simmons-Smith cyclopropanation of enamines have been foundational.^{[1][7]} More recently, powerful new strategies have emerged, including titanium-mediated reactions of amides and nitriles (Kulinkovich-type reactions), direct C-H amination, and radical-mediated constructions.^{[8][9][10]}

This guide will explore these key strategies, focusing on the synthesis of tertiary cyclopropylamines, a subclass with broad utility and distinct synthetic considerations.

Titanium-Mediated Synthesis: The Kulinkovich Reaction and Its Aminated Variants

The Kulinkovich reaction, originally developed for the synthesis of cyclopropanols from esters, has been ingeniously adapted for the direct synthesis of cyclopropylamines from readily

available amides and nitriles.[1][11] These methods rely on the formation of a key titanacyclopropane intermediate.

2.1 Mechanistic Foundation: The Titanacyclopropane Intermediate The reaction is initiated by the treatment of a titanium(IV) alkoxide, typically $\text{Ti}(\text{OiPr})_4$, with two equivalents of a Grignard reagent (e.g., EtMgBr). This generates a thermally unstable dialkyltitanium species that undergoes β -hydride elimination to form the reactive titanacyclopropane intermediate, releasing ethane in the process.[11] This intermediate behaves as a 1,2-dicarbocation equivalent, capable of reacting with various carbonyl and nitrile functionalities.

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Fig 1. General mechanistic pathways for Kulinkovich-type reactions.

2.2 The Kulinkovich-de Meijere Reaction: Accessing Tertiary Cyclopropylamines from Amides A significant advancement was the application of the Kulinkovich reaction to N,N-disubstituted amides, providing direct access to tertiary cyclopropylamines.[1] The titanacyclopropane intermediate adds across the amide carbonyl group, leading to the formation of the cyclopropylamine product after hydrolysis. This method is particularly valuable for synthesizing 1-substituted tertiary cyclopropylamines.

2.3 The Kulinkovich-Szymoniak Reaction: A Modification for Primary Amines from Nitriles Reacting the titanacyclopropane intermediate with nitriles under standard conditions predominantly yields ketones. However, Szymoniak and Bertus discovered that the intermediate azatitanacycle can be efficiently converted to the corresponding primary cyclopropylamine upon treatment with a Lewis acid during workup.[8] While this method primarily yields primary amines, it is a crucial part of the Kulinkovich family of reactions. It has been noted that using more than two equivalents of the Grignard reagent can lead to the formation of tertiary carbinamines as a side product.[8]

Table 1: Overview of Kulinkovich-Type Reactions for Amine Synthesis

Reaction Name	Substrate	Key Reagents	Primary Product	Key Mechanistic Feature	Reference
Kulinkovich-de Meijere	N,N-disubstituted Amide	$\text{RCH}_2\text{CH}_2\text{MgX}$, $\text{Ti}(\text{OiPr})_4$	Tertiary Cyclopropylamine	Direct reaction of titanacyclopentane with amide.	[1][5]
Kulinkovich-Szymoniak	Nitrile	$\text{RCH}_2\text{CH}_2\text{MgX}$, $\text{Ti}(\text{OiPr})_4$, Lewis Acid	Primary Cyclopropylamine	Lewis acid-mediated conversion of an azatitanacyclopentane intermediate.	[8]

Representative Protocol: Kulinkovich-de Meijere Synthesis of a Tertiary Cyclopropylamine

Objective: To synthesize 1-methyl-N,N-dibenzylcyclopropylamine from N,N-dibenzylacetamide.

Materials:

- N,N-dibenzylacetamide
- Titanium(IV) isopropoxide ($\text{Ti}(\text{OiPr})_4$)
- Ethylmagnesium bromide (EtMgBr) in THF (1.0 M solution)
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with N,N-dibenzylacetamide (1.0 equiv) and anhydrous THF.
- **Catalyst Addition:** Titanium(IV) isopropoxide (1.2 equiv) is added to the solution at room temperature under a nitrogen atmosphere.
- **Grignard Addition:** The mixture is cooled to 0 °C, and a 1.0 M solution of ethylmagnesium bromide in THF (2.4 equiv) is added dropwise via the dropping funnel over 30 minutes, maintaining the internal temperature below 5 °C.
- **Reaction:** The reaction mixture is allowed to warm to room temperature and is stirred for 12-16 hours. The progress of the reaction is monitored by TLC or GC-MS.
- **Quenching:** Upon completion, the reaction is carefully quenched by the slow, dropwise addition of saturated aqueous NaHCO₃ at 0 °C.
- **Workup:** The resulting suspension is filtered through a pad of Celite®, and the filter cake is washed with ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous MgSO₄, filtered, and concentrated under reduced pressure.
- **Purification:** The crude product is purified by flash column chromatography on silica gel to afford the pure tertiary cyclopropylamine.

Constructing the Ring: Stereoselective Cyclopropanation of Alkenyl Precursors

An alternative and powerful strategy involves the direct cyclopropanation of a carbon-carbon double bond in a precursor that already contains the nitrogen functionality, such as an enamine, enamide, or their equivalents. This approach offers excellent opportunities for controlling stereochemistry.

3.1 The Simmons-Smith Reaction: A Classic Method Reimagined The Simmons-Smith reaction, which traditionally uses a zinc-copper couple and diiodomethane, has been refined for the highly stereoselective synthesis of complex cyclopropylamines.^[7] The modern variants often employ diethylzinc (Et₂Zn) and a dihaloalkane to generate the organozinc carbenoid in situ.^[7]

A key development is the use of chiral auxiliaries or directing groups on the nitrogen atom to control the facial selectivity of the cyclopropanation. Recent work has demonstrated that enesulfinamides are outstanding substrates for this transformation.^{[7][12][13]} The sulfinyl group acts as a powerful chiral directing group, enabling the synthesis of α -tertiary cyclopropylamines with β -quaternary stereocenters with high diastereoselectivity (>20:1 dr).^{[7][13]} By selecting the appropriate stereoisomer of the enesulfinamide, it is possible to access all four possible stereoisomers of the final product.^[7]

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Fig 2. Workflow for asymmetric synthesis via Simmons-Smith cyclopropanation.

Protocol: Stereoselective Simmons-Smith Cyclopropanation of an Enesulfinamide^[7]

Objective: To synthesize a protected α -tertiary cyclopropylamine with high diastereoselectivity.

Materials:

- (R*,Z)-N-(1,2-diethyl-3-phenylallyl)-2-methylpropane-2-sulfinamide (Enesulfinamide substrate)
- Diethylzinc (Et₂Zn) (1.0 M solution in hexanes)
- Chloriodomethane (CH₂ICl)
- Anhydrous n-hexane or 1,2-dichloroethane (DCE)
- Saturated aqueous ammonium chloride (NH₄Cl)

Procedure:

- Setup: A flame-dried Schlenk flask is charged with the enesulfinamide substrate (1.0 equiv) and dissolved in anhydrous n-hexane under an argon atmosphere.
- Reagent Addition: Chloriodomethane (2.0 equiv) is added to the solution at room temperature.

- **Carbenoid Generation & Reaction:** A 1.0 M solution of diethylzinc in hexanes (2.0 equiv) is added dropwise to the mixture at room temperature. The reaction is stirred for 24-48 hours.
- **Monitoring:** The reaction progress is monitored by TLC analysis. The use of non-complexing solvents like hexane or DCE is crucial; THF has been shown to completely suppress the reaction.^[7]
- **Quenching:** The reaction is quenched by the careful addition of saturated aqueous NH_4Cl at 0 °C.
- **Workup:** The mixture is extracted three times with ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous Na_2SO_4 , filtered, and concentrated in vacuo.
- **Purification:** The crude product is purified by flash chromatography on silica gel to yield the desired cyclopropyl sulfonamide with high diastereoselectivity. Subsequent acidic cleavage of the sulfonyl group provides the free amine.

Emerging Frontiers in Tertiary Cyclopropylamine Synthesis

Beyond the well-established methods, several innovative strategies have recently been developed that offer new synthetic routes under milder conditions or with novel reactivity patterns.

4.1 Synthesis from Cyclopropanols via Homoenolate Intermediates A recently developed method provides access to stereodefined cyclopropylamines from cyclopropanols.^{[14][15]} The reaction proceeds by treating a cyclopropanol with a strong base (like $n\text{BuLi}$) and a zinc salt (ZnCl_2), which facilitates a ring-opening to form a transient zinc homoenolate intermediate. This nucleophilic intermediate can then be trapped by an electrophilic amine source. Using sulfonamides as the nitrogen source allows for the diastereoselective synthesis of protected cyclopropylamines.^{[14][15]} A key advantage of this method is the ability to perform a kinetic resolution using an enantioenriched sulfonamide, providing access to enantiopure cyclopropylamines from a racemic cyclopropanol starting material.^[14]

4.2 Radical-Based Photochemical Synthesis Harnessing the power of photochemistry, researchers have developed a metal-free method for synthesizing α -cyclopropyl tertiary alkylamines.^{[6][10]} This strategy involves the in situ generation of an iminium ion from an aldehyde and a secondary amine. Concurrently, a cyclopropyl radical is generated from a redox-active ester (e.g., an N-hydroxyphthalimide ester) under visible light irradiation, mediated by a simple NaI/PPh₃ system.^[6] The nucleophilic cyclopropyl radical adds to the electrophilic iminium ion. This protocol is notable for its mild conditions, broad substrate scope, and avoidance of transition metal catalysts.^[10]

4.3 Direct Csp³-H Amination of Cyclopropanes One of the most atom-economical approaches is the direct functionalization of a C-H bond. A phosphine-catalyzed formal tertiary Csp³-H amination of activated cyclopropanes has been reported.^{[9][16]} This transition-metal-free protocol allows for the coupling of cyclopropanes bearing an activating group (like a ketone) with various nitrogen nucleophiles, including indoles, pyrroles, and amides.^[9] The reaction features excellent regioselectivity and proceeds under mild conditions, offering a powerful tool for late-stage functionalization.^[16]

Conclusion and Future Outlook

The synthesis of tertiary cyclopropylamines has evolved significantly, moving from classical, often stoichiometric methods to highly efficient and stereoselective catalytic protocols. Titanium-mediated Kulinkovich-type reactions remain a robust and reliable method for constructing the cyclopropylamine core from simple starting materials like amides. For asymmetric synthesis, the cyclopropanation of alkenyl precursors, particularly the Simmons-Smith reaction of chiral enesulfinamides, offers exceptional stereocontrol.

The future of this field is being shaped by the pursuit of greater efficiency, selectivity, and sustainability. Emerging methodologies centered on radical chemistry and direct C-H functionalization are pushing the boundaries of what is possible, offering metal-free pathways and unprecedented atom economy.^{[6][9]} As the demand for structurally complex and stereochemically pure cyclopropylamines continues to grow in the pharmaceutical and agrochemical industries, the development of novel, catalytic, and enantioselective methods will remain a paramount objective for synthetic chemists.

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